

Personal protective equipment for handling Nicotinamide

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Compound of Interest

Compound Name: Nicotinamide

Cat. No.: B372718

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Essential Safety and Handling Guide for Nicotinamide

This guide provides crucial safety, handling, and disposal protocols for laboratory professionals working with **Nicotinamide** (also known as Niacinamide). Adherence to these procedures is vital for ensuring personal safety and regulatory compliance.

Hazard Identification

Nicotinamide is generally considered hazardous and requires careful handling. Key hazards include:

- Serious eye irritation[1][2][3][4].
- Potential for combustible dust formation: Fine dust dispersed in the air in sufficient concentrations can form an explosive mixture with an ignition source[1][3].
- Skin and respiratory irritation: May cause skin irritation and respiratory irritation upon exposure[4].

Personal Protective Equipment (PPE)

The selection of appropriate PPE is contingent on a risk assessment of the specific procedure. The following table summarizes recommended PPE based on the level of risk.

| PPE Category | Low-Risk / Small Volume | Moderate-Risk / Dust Potential | High-Risk / Large Volume or Aerosol Generation |
|------------------------|---|---|---|
| Hand Protection | Single-use nitrile gloves. | Nitrile or other chemical-resistant gloves. | Double-gloving with chemical-resistant gloves (e.g., butyl rubber, nitrile rubber) is recommended[5]. |
| Eye/Face Protection | Safety glasses with side shields[3][5]. | Chemical splash goggles[1][6]. | Face shield and chemical splash goggles[7]. |
| Body Protection | Laboratory coat[6]. | Laboratory coat. | Chemical-resistant apron or impervious clothing over a lab coat[3][7]. |
| Respiratory Protection | Not generally required with adequate ventilation. | Recommended if dust may be generated (use a NIOSH/MSHA or EN 149 approved respirator, e.g., N95) [1][3][7]. | Required (e.g., Powered Air-Purifying Respirator - PAPR)[7]. |

Quantitative Safety Data

This table summarizes key quantitative data for **Nicotinamide**.

| Property | Value |
|---------------------------|--|
| Chemical Formula | C ₆ H ₆ N ₂ O |
| Melting Point | 128 - 131 °C[3][8] |
| Flash Point | > 150 °C / > 302 °F[1] |
| Autoignition Temperature | 480 °C / 896 °F[1] |
| pH | 6.0 - 7.5 (50 g/L solution)[3] |
| Oral Toxicity (LD50 Rat) | 3,500 mg/kg[4] |
| Bioaccumulation Potential | Bioaccumulation is not expected (log Pow: -0.38)[8]. |

Operational Plan: Step-by-Step Procedures

Handling and Storage Protocol

- **Engineering Controls:** Always work in a well-ventilated area. For procedures that may generate dust or aerosols, use a chemical fume hood or local exhaust ventilation[6][7]. Safety showers and eyewash stations should be readily accessible[1][3].
- **Preventing Dust Accumulation:** Minimize dust generation and accumulation during handling[1][3]. Use dry clean-up procedures like sweeping or shoveling; avoid using compressed air which can disperse dust[3][5].
- **Avoiding Contact:** Avoid all personal contact, including inhalation of dust and contact with skin and eyes[1][5].
- **Hygienic Practices:** Wash hands thoroughly before breaks and immediately after handling the product[1][2][3]. Do not eat, drink, or smoke in areas where **Nicotinamide** is handled or stored[3][9].
- **Storage Conditions:** Store in original, tightly sealed containers in a dry, cool, and well-ventilated place[2][8][9]. Keep away from heat, sources of ignition, and incompatible materials such as strong oxidizing agents, strong acids, and strong bases[3][5].

Emergency First Aid Measures

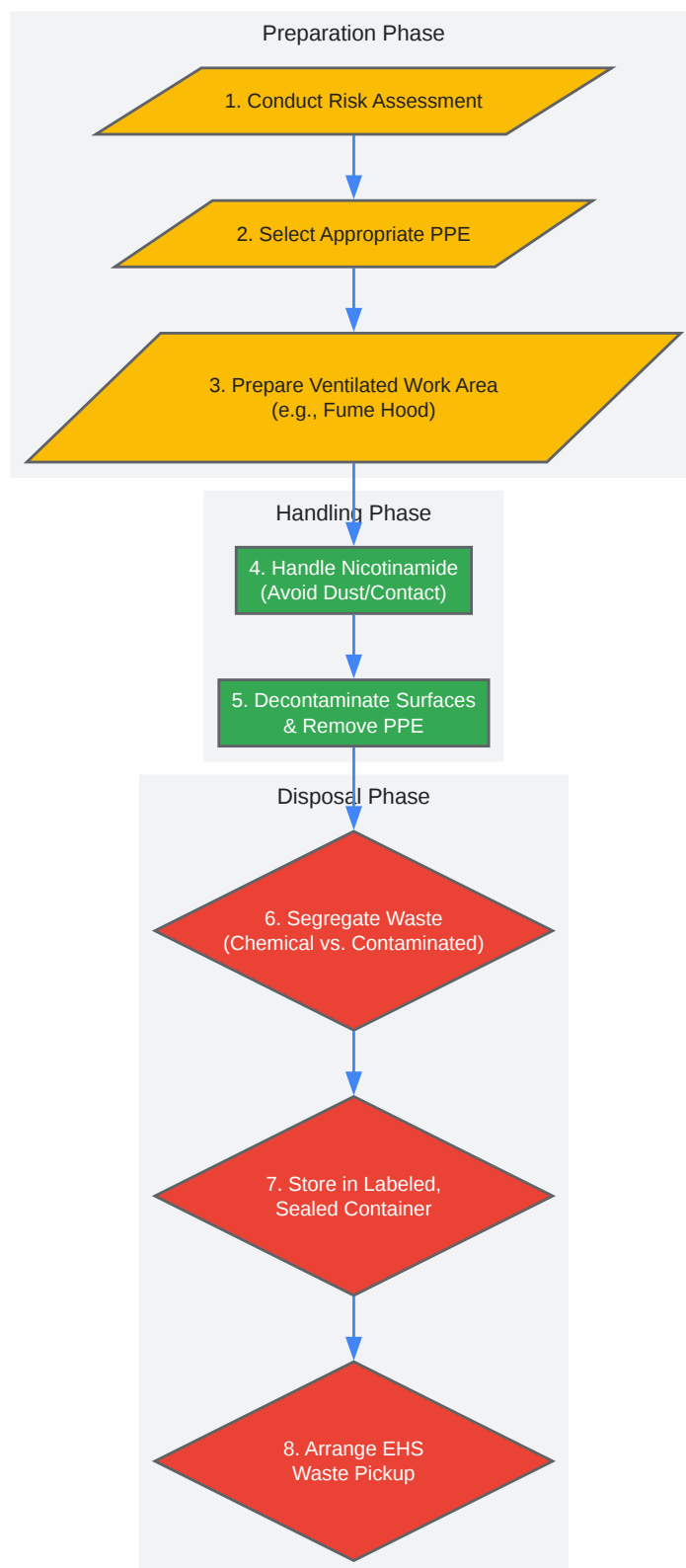
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. If eye irritation persists, seek medical attention[1][2][3].
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice[1][3].
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If respiratory symptoms persist or if not breathing, seek medical attention[1][3].
- Ingestion: Do NOT induce vomiting. Rinse mouth thoroughly with water. Seek medical attention if you feel unwell[1][3].

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Identification: Unused, expired, or waste pure **Nicotinamide** is to be treated as chemical waste[10]. All materials that have come into direct contact with the chemical, such as contaminated gloves, weighing papers, and pipette tips, must be segregated as solid chemical waste[10].
- Containerization: Collect all waste in a designated, compatible, and clearly labeled hazardous waste container[5][10]. Ensure the container is kept securely closed when not in use[10]. Do not mix **Nicotinamide** waste with other incompatible chemical wastes[10].
- Prohibited Disposal: Do NOT dispose of **Nicotinamide** or its solutions down the drain or in regular trash[2][5][10].
- Final Disposal: All waste must be handled and disposed of in accordance with local, state, and federal regulations[5]. Contact your institution's Environmental Health & Safety (EHS) department to arrange for the collection and disposal of the hazardous waste[10].

Nicotinamide Handling Workflow



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Caption: Workflow for the safe handling and disposal of **Nicotinamide**.

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